

# Unraveling the Applications of D15 Antibodies in Western Blot and Immunohistochemistry

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## Compound of Interest

Compound Name: D15

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The designation "**D15**" for an antibody is not a unique identifier and can refer to different antibodies targeting a variety of proteins. This document provides detailed application notes and protocols for several distinct antibodies that may be identified by "**D15**" in various research contexts, including those targeting **CD15**, **TBC1D15**, and **USP15**. Researchers should first confirm the specific protein target of their **D15** antibody before following the protocols outlined below.

## D15 (CD15) Antibody

The **CD15** antibody is frequently used in immunohistochemistry to identify Reed-Sternberg cells in Hodgkin's disease.<sup>[1][2]</sup> It targets a carbohydrate antigen, Lewis X, present on the surface of neutrophils, eosinophils, and some monocytes.<sup>[1][2]</sup>

## Quantitative Data Summary

Application	Species Reactivity	Recommended Dilution/Concentration
Immunohistochemistry (FFPE)	Human, Mouse, Rat	5-10 µg/ml for 30 min at RT <sup>[2]</sup>
Flow Cytometry	Human, Mouse, Rat	2-4 µg/10 <sup>6</sup> cells <sup>[2]</sup>
Immunofluorescence	Human, Mouse, Rat	2-4 µg/ml <sup>[2]</sup>

## Experimental Protocols

## Immunohistochemistry (IHC) Protocol for FFPE Tissues

This protocol is adapted from recommendations for a polyclonal rabbit anti-**CD15** antibody.[\[2\]](#)

- Deparaffinization and Rehydration:
  - Immerse slides in Xylene (2x5 min).
  - Rehydrate through graded ethanol series: 100% (2x3 min), 95% (1 min), 80% (1 min).
  - Rinse in distilled water ( $\geq 5$  min).[\[3\]](#)
- Antigen Retrieval:
  - Perform Heat-Induced Epitope Retrieval (HIER).
  - Boil tissue sections in 10mM Tris with 1mM EDTA, pH 9, for 10-20 minutes.[\[2\]](#)
  - Alternatively, use a steamer with citrate buffer (pH 6.0) or EDTA buffer (pH 8.0) for 30 minutes, followed by a 30-minute cooling period.[\[3\]](#)
- Blocking:
  - Block endogenous peroxidase activity with 3% H<sub>2</sub>O<sub>2</sub> in methanol for 40 minutes at room temperature.[\[3\]](#)
  - Wash slides 2x5 minutes in PBS.
  - Apply a blocking buffer (e.g., 5% fetal horse serum in PBS) for 1 hour at room temperature in a humidified chamber.[\[3\]](#)
- Primary Antibody Incubation:
  - Dilute the **CD15** antibody to 5-10  $\mu$ g/ml in the blocking buffer.
  - Incubate sections for 30 minutes at room temperature.[\[2\]](#)
- Detection:

- Wash slides 3x3 minutes in PBS.
- Apply an appropriate HRP-conjugated secondary antibody for 30 minutes at room temperature.
- Wash slides 3x3 minutes in PBS.
- Develop with a DAB substrate solution until the desired stain intensity is reached.
- Stop the reaction by immersing the slides in water.[\[3\]](#)
- Counterstaining, Dehydration, and Mounting:
  - Counterstain with Hematoxylin.
  - Dehydrate through a graded ethanol series and clear with xylene.
  - Mount with a permanent mounting medium.[\[3\]](#)

## D15 (TBC1D15) Antibody

Antibodies against TBC1 Domain Family Member 15 (TBC1D15) are used to study its role as a Rab-GTPase activating protein involved in intracellular trafficking.[\[4\]](#)[\[5\]](#)

### Quantitative Data Summary

Application	Species Reactivity	Recommended Dilution/Concentration
Western Blot (WB)	Human, Mouse, Rat	1:1000 - 1:5000 <a href="#">[4]</a> , 1:500 - 1:3000 <a href="#">[6]</a> , 1:500 - 1:2000 <a href="#">[5]</a>
Immunohistochemistry (Paraffin)	Human	1:100 - 1:1000 <a href="#">[6]</a>
Immunoprecipitation (IP)	Human	6 µg/mg lysate <a href="#">[4]</a>

## Experimental Protocols

### Western Blot (WB) Protocol

This protocol is a general guideline based on common western blotting procedures.[\[7\]](#)[\[8\]](#)

- Sample Preparation:
  - Lyse cells or tissues in a suitable lysis buffer containing protease inhibitors.
  - Determine protein concentration using a standard assay (e.g., BCA).
  - Mix 30-40 µg of protein with SDS-PAGE loading buffer and heat at 95-100°C for 5 minutes.[\[8\]](#)[\[9\]](#)
- Gel Electrophoresis:
  - Load samples onto an SDS-PAGE gel.
  - Run the gel according to the manufacturer's instructions until adequate separation is achieved.
- Protein Transfer:
  - Transfer proteins from the gel to a PVDF or nitrocellulose membrane using a wet or semi-dry transfer system.
- Blocking:
  - Block the membrane with 5% non-fat dry milk or 5% BSA in TBST (Tris-Buffered Saline with 0.1% Tween-20) for 1 hour at room temperature or overnight at 4°C.[\[7\]](#)[\[8\]](#) For phosphoprotein detection, 5% BSA is recommended.[\[8\]](#)
- Primary Antibody Incubation:
  - Dilute the TBC1**D15** antibody (e.g., 1:1000) in the blocking buffer.
  - Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.[\[4\]](#)  
[\[8\]](#)
- Washing and Secondary Antibody Incubation:

- Wash the membrane 3-5 times for 5 minutes each with TBST.[8]
- Incubate with an HRP-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature.
- Detection:
  - Wash the membrane 5 times for 5 minutes each with TBST.
  - Apply an enhanced chemiluminescence (ECL) substrate.
  - Detect the signal using X-ray film or a digital imaging system.[8]

## D1K6S (USP15) Antibody

Cell Signaling Technology offers a rabbit monoclonal antibody (D1K6S) that targets USP15 (Ubiquitin Specific Peptidase 15).[10]

### Quantitative Data Summary

Application	Species Reactivity	Recommended Dilution
Western Blot (WB)	Human, Mouse, Rat, Monkey	1:1000
Immunoprecipitation (IP)	Human	1:50
Immunohistochemistry (Paraffin)	Human	1:100 - 1:400
Immunofluorescence	Human	1:100 - 1:400

Data sourced from the USP15 (D1K6S) Rabbit mAb datasheet from Cell Signaling Technology. [10]

## Experimental Protocols

The protocols for Western Blot and IHC provided in the previous sections can be adapted for the USP15 (D1K6S) antibody by using the recommended dilutions listed in the table above. For specific protocol optimizations, it is always recommended to consult the manufacturer's datasheet.[10]

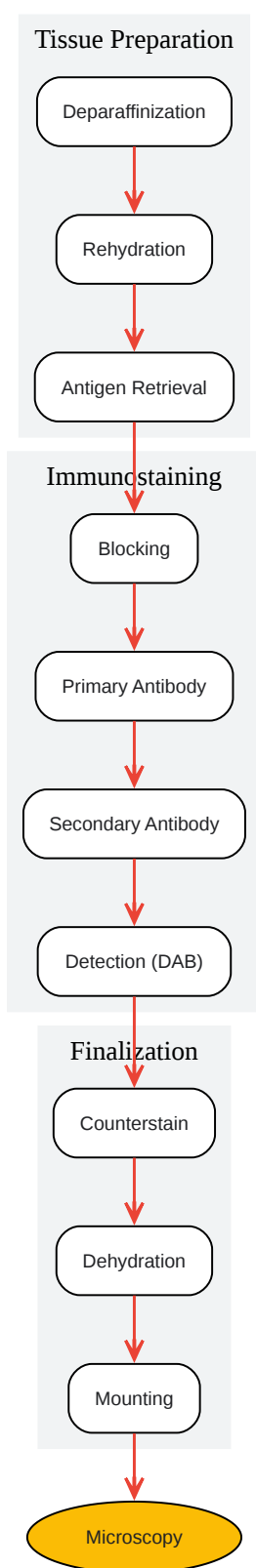
## Visualizing Experimental Workflows

To aid in the execution of these experiments, the following diagrams illustrate the generalized workflows for Western Blotting and Immunohistochemistry.



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Caption: Generalized workflow for Western Blot analysis.



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Caption: Generalized workflow for Immunohistochemistry.

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## References

- 1. biosb.com [biosb.com]
- 2. newtest.nsjbio.com [newtest.nsjbio.com]
- 3. lab.moffitt.org [lab.moffitt.org]
- 4. fortislife.com [fortislife.com]
- 5. bosterbio.com [bosterbio.com]
- 6. anti-TBC1D15 Antibody [ABIN7465145] - Human, WB, IF, ICC [antibodies-online.com]
- 7. Western blot protocol | Abcam [abcam.com]
- 8. nsjbio.com [nsjbio.com]
- 9. Western Blot Procedure | Cell Signaling Technology [cellsignal.com]
- 10. USP15 (D1K6S) Rabbit Monoclonal Antibody (#66310) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
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